Technical Support Center: Surface Passivation of Strontium Phosphide

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Compound of Interest	
Compound Name:	*STRONTIUM PHOSPHIDE*
CAS No.:	*12504-16-4*
Cat. No.:	*B1143653*

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Welcome to the technical support center for the investigation of **strontium phosphide** (Sr_3P_2). This resource is designed for researchers, scientists, and drug development professionals working with this highly reactive material. The focus of this guide is on "surface passivation," which for **strontium phosphide** primarily involves the stringent exclusion of atmospheric gases and moisture to prevent its rapid degradation.

Frequently Asked Questions (FAQs)

Q1: What is **strontium phosphide** and why is it considered a challenging material to work with?

Strontium phosphide (Sr_3P_2) is a black crystalline solid.[1] It is a highly reactive inorganic compound used as a laboratory reagent and in the manufacturing of chemically reactive devices.[1][2] Its primary challenge lies in its extreme sensitivity to moisture and air.[2][3] Upon contact with water or even atmospheric humidity, it rapidly decomposes to produce phosphine (PH_3) gas.[1][2][3] Phosphine is a highly toxic and flammable gas, often igniting spontaneously in air.[2][3] This reactivity necessitates specialized handling techniques to maintain the material's integrity and ensure laboratory safety.

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Q2: What are the primary products of **strontium phosphide** degradation?

The main degradation reaction of **strontium phosphide** is with water, which produces strontium hydroxide and phosphine gas, as shown in the following reaction:[1]

$Sr_3P_2 + 6H_2O \rightarrow 3Sr(OH)_2 + 2PH_3$

In the presence of acids, it reacts to form the corresponding strontium salt and phosphine gas:[1]

$Sr_3P_2 + 6HCl \rightarrow 3SrCl_2 + 2PH_3$

Q3: What is meant by "surface passivation" for **strontium phosphide**?

For **strontium phosphide**, surface passivation is not about applying a coating in the traditional sense. Due to its high reactivity, any such coating process would likely lead to immediate decomposition. Therefore, "surface passivation" refers to the methods and procedures used to handle and store the material in an environment that prevents its surface from coming into contact with reactive atmospheric components like oxygen and water. This is achieved through the use of inert atmosphere techniques.[4][5][6]

Q4: What are the visible signs of **strontium phosphide** degradation?

The primary visible sign of degradation is a change in the material's appearance from a black crystalline solid to a lighter-colored powder, which could be the formation of strontium hydroxide or other decomposition products. A key indicator of decomposition is the characteristic garlic-like or fishy odor of phosphine gas.[7] However, relying on odor is extremely dangerous due to the high toxicity of phosphine.[2] The use of phosphine gas detectors is highly recommended.[8][9][10]

Q5: How should I store **strontium phosphide**?

Strontium phosphide must be stored in a tightly sealed container under a dry, inert atmosphere, such as argon or nitrogen.[11] The most common and effective method for long-term storage is within a glovebox with a continuously purified inert atmosphere.[5] If a glovebox is not available, storage in a desiccator filled with a suitable desiccant and purged with an inert gas can be a temporary solution, although this is less ideal.

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Troubleshooting Guide

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Issue	Possible Cause	Recommended Action
Garlic-like or fishy odor detected in the lab.	Strontium phosphide decomposition and release of phosphine gas.	IMMEDIATE EVACUATION of the area is necessary. Activate the laboratory's emergency response protocol. Do not attempt to clean up the spill without proper personal protective equipment (PPE), including a self-contained breathing apparatus (SCBA).[2] Use a phosphine gas detector to monitor the area.[8][9][10]
Sample appears discolored or has turned into a powder.	Exposure to air and/or moisture.	The sample has likely decomposed and may not be suitable for your experiment. Dispose of the material according to your institution's hazardous waste guidelines. Review your handling and storage procedures to identify the source of the exposure.
Inconsistent experimental results.	Partial degradation of the strontium phosphide reagent.	Ensure that all handling and transfers of strontium phosphide are performed under a strictly inert atmosphere. Use freshly opened or properly stored material for each experiment.
Pressure buildup in a sealed reaction vessel.	Decomposition of strontium phosphide leading to the evolution of phosphine gas.	DO NOT open the vessel directly. Cool the vessel if the reaction is exothermic. If possible and safe to do so, vent the pressure through a bubbler containing a

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	neutralizing solution (e.g., bleach) in a well-ventilated fume hood.

Quantitative Data on Reactivity

The reactivity of **strontium phosphide** with water is rapid. While detailed kinetic data under varying humidity levels is not readily available in the literature, the following table summarizes its known reactivity.

Reactant	Conditions	Observation	Reference
Water (liquid)	Spilled into an excess of water	Half of the maximum theoretical yield of phosphine gas is created in 15 minutes.	[2][3]
Moisture in air	Ambient	Decomposes, evolving toxic phosphine which often ignites.	[2][3]
Acids	Aqueous solution	Vigorous reaction to form strontium salts and phosphine.	[1]

Experimental Protocols

Protocol 1: Handling and Weighing **Strontium Phosphide** in a Glovebox

This protocol outlines the procedure for safely weighing and preparing **strontium phosphide** for an experiment using a glovebox.

Materials:

- **Strontium phosphide** in its original sealed container

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- Spatula
- Weighing boat or paper
- Tared and sealed vial for the weighed sample
- Glovebox with an inert atmosphere (Argon or Nitrogen, <1 ppm O_2 and H_2O)
- Laboratory notebook and pen compatible with the glovebox environment

Procedure:

- Preparation: Ensure the glovebox is operating under optimal inert conditions. Check the oxygen and moisture levels.
- Transfer into Glovebox: Introduce the sealed container of **strontium phosphide**, spatula, weighing boat, and the tared vial into the glovebox antechamber.
- Purge Antechamber: Evacuate and refill the antechamber with the inert glovebox gas for at least three cycles to remove any atmospheric contaminants.[12]
- Transfer into Main Chamber: Once the purging is complete, transfer the items from the antechamber into the main glovebox chamber.
- Weighing:
  - Carefully open the **strontium phosphide** container inside the glovebox.
  - Using the spatula, transfer the desired amount of the black crystalline solid to the weighing boat on a balance inside the glovebox.
  - Record the mass.
- Sample Transfer: Transfer the weighed **strontium phosphide** into the prepared tared vial.
- Sealing: Securely seal the vial containing the weighed sample.

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- Cleanup: Tightly close the main **strontium phosphide** container. Clean the spatula and weighing area within the glovebox.
- Removal from Glovebox: Transfer the sealed vial and any waste materials to the antechamber, and then remove them after the appropriate purging cycles.

Protocol 2: Setting up a Reaction using Schlenk Line Techniques

This protocol describes how to add **strontium phosphide** to a reaction flask under an inert atmosphere using a Schlenk line.

Materials:

- Sealed vial of pre-weighed **strontium phosphide** (from Protocol 1)
- Schlenk flask with a sidearm and a ground glass joint
- Rubber septum
- Schlenk line with a dual vacuum/inert gas manifold
- Dry, degassed solvent
- Syringes and needles (oven-dried)

Procedure:

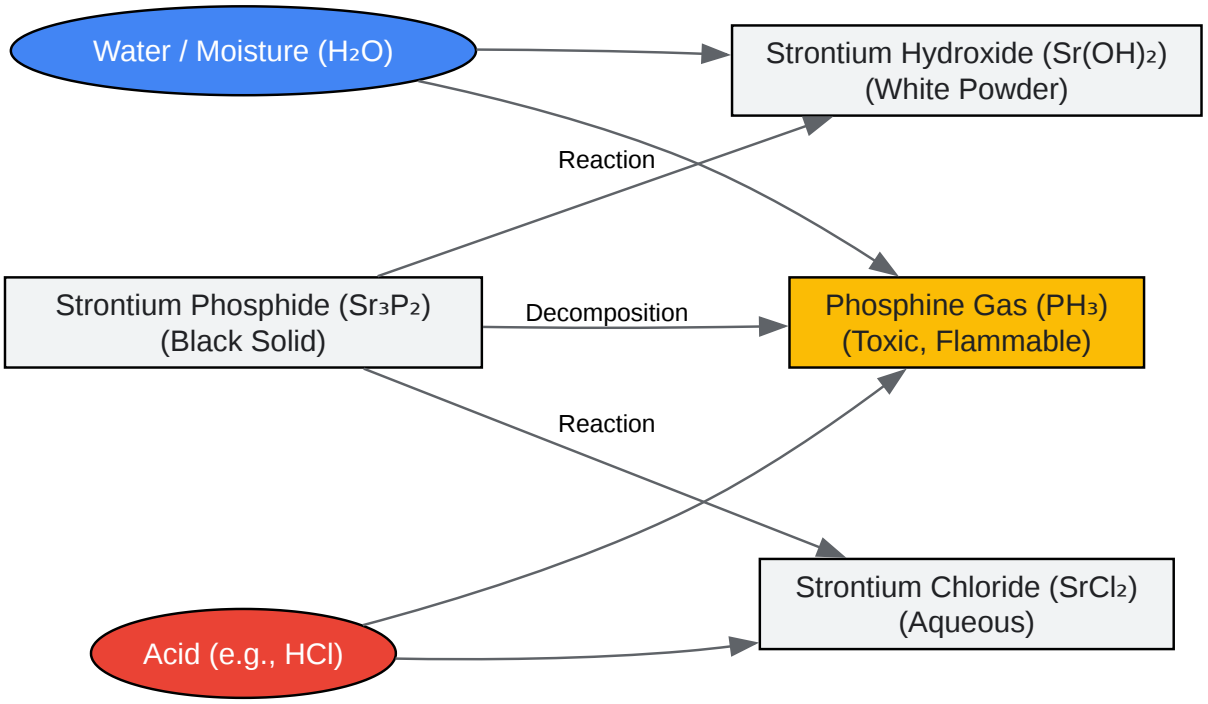
- Flask Preparation: Flame-dry the Schlenk flask under vacuum to remove any adsorbed moisture from the glass surfaces.[13] Allow the flask to cool under a positive pressure of inert gas.
- Inert Atmosphere: Place a rubber septum on the ground glass joint of the flask and connect the sidearm to the Schlenk line. Evacuate the flask and backfill with inert gas. Repeat this cycle three times.[6]
- Solvent Addition: Add the dry, degassed solvent to the flask via a cannula or a dry syringe under a positive flow of inert gas.

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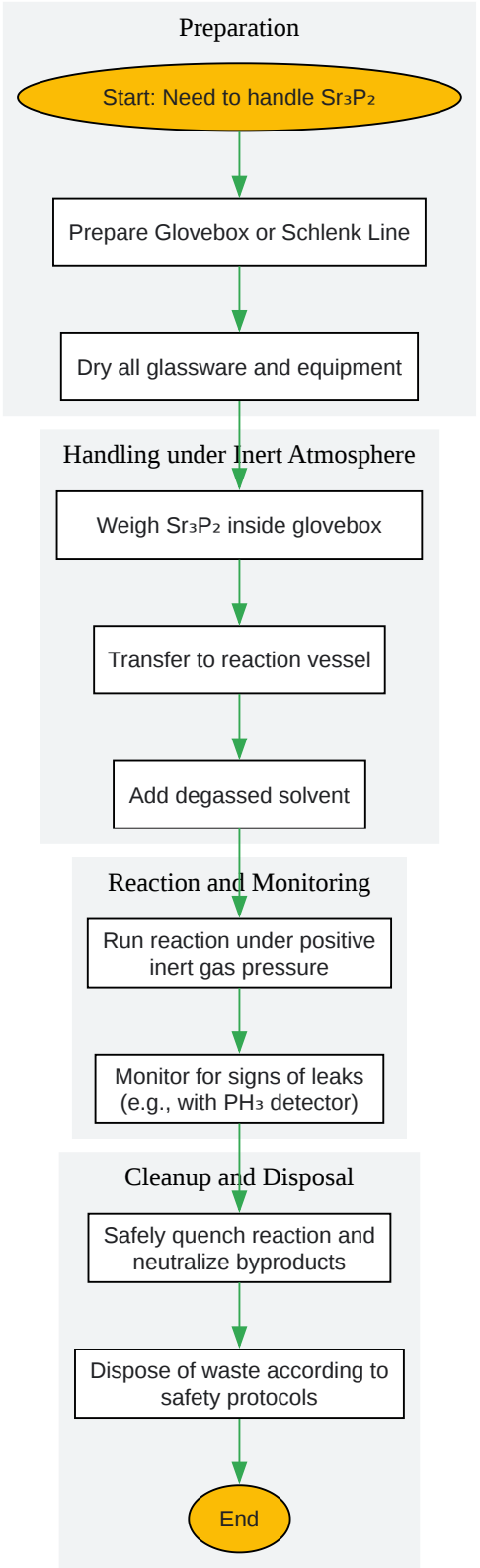
- Solid Addition:
  - Briefly remove the septum while maintaining a strong positive outflow of inert gas from the neck of the flask.
  - Quickly add the pre-weighed **strontium phosphide** from the vial into the flask.
  - Immediately reseal the flask with the septum.
- Reaction Initiation: Once all reagents are added, the reaction can be stirred and heated as required under a continuous positive pressure of inert gas (a bubbler is used to monitor the gas flow).

Visualizations

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